

# Application Note: Quantification of Quaternium-73 using High-Performance Liquid Chromatography (HPLC)

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## Compound of Interest

Compound Name: Pionin

Cat. No.: B091365

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## Introduction

Quaternium-73 is a quaternary ammonium salt utilized in cosmetic and pharmaceutical formulations for its potent antimicrobial and preservative properties.<sup>[1][2]</sup> It is effective at very low concentrations against a broad spectrum of bacteria and fungi, making it a valuable ingredient in products such as anti-acne treatments, skincare, and haircare formulations.<sup>[2][3]</sup> Accurate quantification of Quaternium-73 in raw materials and finished products is crucial for ensuring product quality, efficacy, and safety. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the precise quantification of Quaternium-73.

## Principle

This method employs reverse-phase HPLC with UV detection. Due to the ionic nature of Quaternium-73, a quaternary ammonium compound, an ion-pairing agent is incorporated into the mobile phase. The ion-pairing agent, an alkyl sulfonate, forms a neutral ion-pair with the positively charged Quaternium-73 molecule. This interaction increases the hydrophobicity of the analyte, enhancing its retention and separation on a non-polar stationary phase, such as a C18 column. The concentration of Quaternium-73 is determined by comparing the peak area of the sample to that of a calibrated standard.

## Method Validation Parameters

The developed HPLC method should be validated according to the International Council for Harmonisation (ICH) guidelines. Key validation parameters are summarized below.

Parameter	Specification
Linearity ( $R^2$ )	$\geq 0.999$
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	$\leq 2.0\%$
Limit of Detection (LOD)	To be determined
Limit of Quantification (LOQ)	To be determined
Specificity	No interference from blank and placebo

## Chromatographic Conditions

Parameter	Condition
HPLC System	Agilent 1100/1200 Series or equivalent
Column	C18, 4.6 x 150 mm, 5 $\mu$ m
Mobile Phase	Acetonitrile:Water (60:40, v/v) with 5 mM Sodium Hexanesulfonate, pH adjusted to 3.0 with Phosphoric Acid
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 $\mu$ L
UV Detection Wavelength	254 nm
Run Time	10 minutes

## Experimental Protocols

### Reagents and Materials

- Quaternium-73 reference standard (purity  $\geq 98\%$ )

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Sodium Hexanesulfonate (Ion-pair reagent)
- Phosphoric Acid (AR grade)
- Methanol (HPLC grade)
- 0.45  $\mu$ m syringe filters

## Preparation of Standard Solutions

- **Standard Stock Solution (1000  $\mu$ g/mL):** Accurately weigh approximately 25 mg of Quaternium-73 reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions with concentrations ranging from 1  $\mu$ g/mL to 100  $\mu$ g/mL by diluting the standard stock solution with the mobile phase.

## Sample Preparation

The sample preparation will vary depending on the matrix. The following is a general procedure for a cream-based formulation.

- Accurately weigh approximately 1 g of the cream sample into a 50 mL centrifuge tube.
- Add 20 mL of methanol to the tube.
- Sonicate for 15 minutes to ensure complete extraction of Quaternium-73.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.45  $\mu$ m syringe filter into an HPLC vial.
- If necessary, further dilute the filtered sample with the mobile phase to fall within the calibration range.

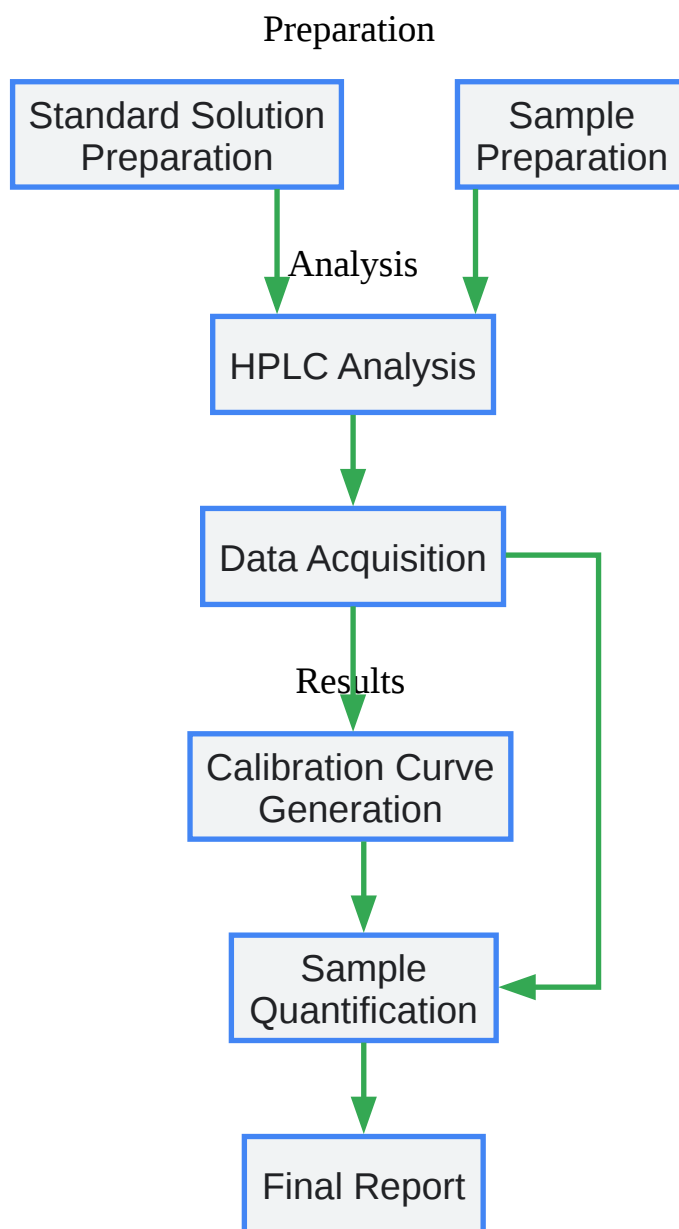
## Data Analysis

A calibration curve is generated by plotting the peak area of the working standard solutions against their corresponding concentrations. The concentration of Quaternium-73 in the prepared sample is determined using the linear regression equation derived from the calibration curve.

The final concentration in the original sample is calculated using the following formula:

Concentration (µg/g) = (Concentration from curve (µg/mL) × Dilution factor × Volume of extraction solvent (mL)) / Weight of sample (g)

## Experimental Workflow

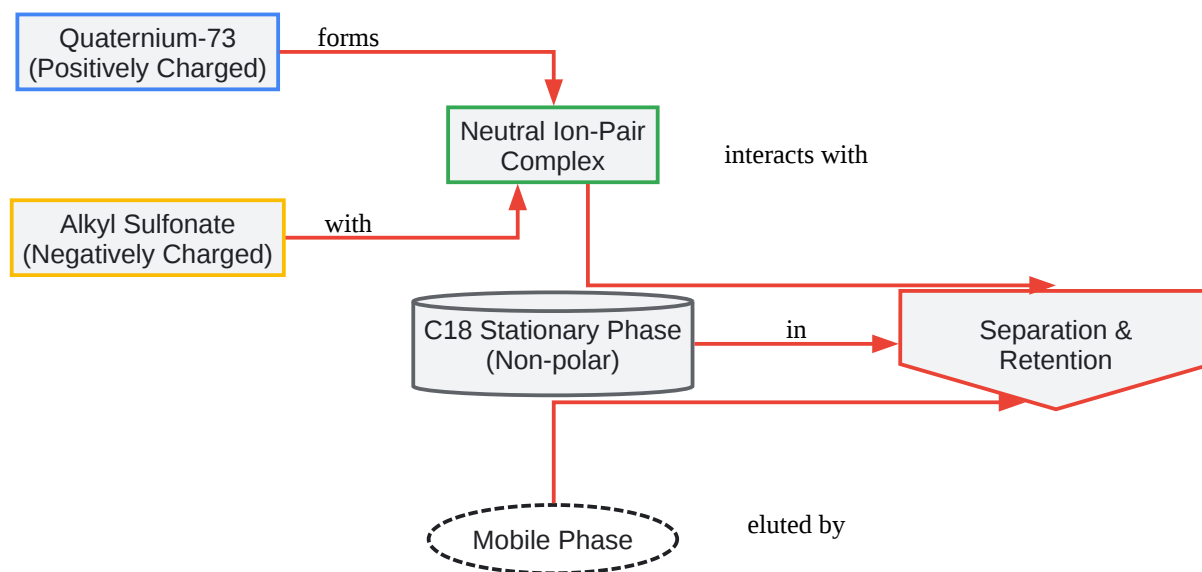


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Caption: Workflow for Quaternium-73 Quantification by HPLC.

## Signaling Pathway (Logical Relationship)

The following diagram illustrates the logical relationship of the key components in the chromatographic separation process.



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Caption: Logical Diagram of Ion-Pair Chromatography for Quaternium-73.

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## References

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